

physical properties of tetrabutyl titanate including boiling and melting points

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Compound of Interest

Compound Name: *Tetrabutyl titanate*

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A Technical Guide to the Physical Properties of Tetrabutyl Titanate

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **tetrabutyl titanate**. The information is curated for researchers, scientists, and professionals in drug development who utilize or are investigating the applications of this versatile organometallic compound. This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and visualizes relevant chemical processes.

Core Physical and Chemical Properties

Tetrabutyl titanate, also known as titanium(IV) n-butoxide, is a colorless to pale yellow liquid at room temperature.[1][2] It is characterized by a weak, alcohol-like odor.[1] A key characteristic of this compound is its high reactivity, particularly its sensitivity to moisture.[3] It readily hydrolyzes in the presence of water to form titanium dioxide and butanol.[4][5] This property is fundamental to its application in sol-gel processes. **Tetrabutyl titanate** is soluble in many common organic solvents such as benzene, but is incompatible with ketones and alcohols due to potential transesterification reactions.[3][6]

Data Presentation: Physical Properties of Tetrabutyl Titanate

The following table summarizes the key physical properties of **tetrabutyl titanate**, compiled from various sources for easy comparison.

Property	Value	Conditions
Boiling Point	310-314 °C (590-597 K)	at 1 atm (760 mmHg)[7]
206 °C (479 K)	at 10 mmHg[4][5][8][9]	
Melting Point	-55 °C (218 K)[5][7][8]	
Density	1.00 g/mL	at 20 °C[4][5][8][9]
0.998 g/mL	at 25 °C[10]	
0.996 g/mL	at 20 °C[7][11]	
Viscosity	~90 mPa·s (cP)	at 20 °C[11]
60-70 cSt	at 25 °C[12]	
Refractive Index (nD)	1.491	at 20 °C[4][5][8][9]
1.493	at 20 °C[11]	
1.486		
Flash Point	77 °C (170 °F)	Closed Cup[1][11]
55 °F (13 °C)[5][8][9]		
Vapor Pressure	5.6 hPa	at 20 °C[4][5][8]
Molecular Weight	340.32 g/mol [3][11]	

Experimental Protocols

Detailed experimental methodologies for the determination of key physical properties and for the synthesis of **tetrabutyl titanate** are provided below. It should be noted that while standardized methods (e.g., ASTM) for generic organic liquids exist, specific protocols for a

reactive organometallic compound like **tetrabutyl titanate** are not readily available. The following protocols are based on general laboratory procedures adapted for the specific nature of this compound.

Determination of Boiling Point (Reduced Pressure)

The boiling point of **tetrabutyl titanate** is often reported at reduced pressure to avoid thermal decomposition at its high atmospheric boiling point. A vacuum distillation apparatus is employed for this measurement.

Methodology:

- **Apparatus Setup:** Assemble a vacuum distillation apparatus, ensuring all glassware is thoroughly dried to prevent hydrolysis of the sample. All joints must be properly greased to ensure a good seal. A Claisen adapter should be included to minimize bumping. A stir bar must be used in the distilling flask.
- **Sample Preparation:** Introduce a sample of purified **tetrabutyl titanate** into the distilling flask along with a magnetic stir bar.
- **System Evacuation:** Connect the apparatus to a vacuum pump and gradually reduce the pressure within the system. A manometer should be used to monitor the pressure.
- **Heating:** Once the desired pressure (e.g., 10 mmHg) is stable, begin heating the distilling flask using a heating mantle. The stirring should be active to ensure smooth boiling.
- **Measurement:** Record the temperature at which the liquid is actively boiling and condensing on the thermometer bulb. This temperature is the boiling point at the recorded pressure. The fraction is typically collected at a temperature range of 190-195 °C under a vacuum of 1-1.5 kPa.^[10]

Determination of Melting Point

Due to its low melting point and moisture sensitivity, the melting point of **tetrabutyl titanate** is determined using a standard capillary method with precautions to exclude atmospheric moisture.

Methodology:

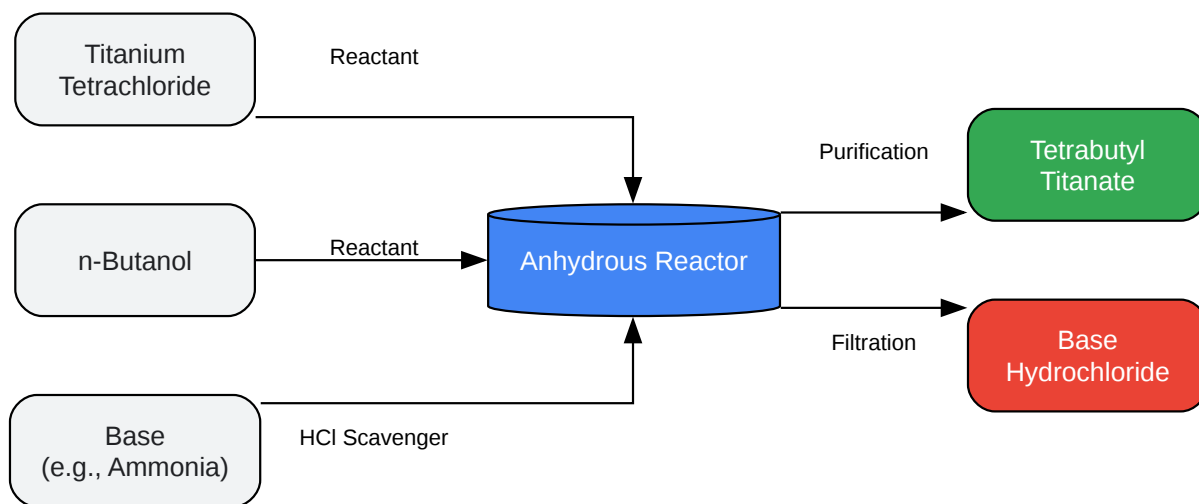
- **Sample Preparation:** As **tetrabutyl titanate** is a liquid at room temperature, the sample must first be frozen. In a dry, inert atmosphere (e.g., a glovebox), a small amount of the liquid is drawn into a capillary tube. The tube is then sealed.
- **Freezing:** The sealed capillary tube is cooled using a cold bath (e.g., dry ice/acetone) until the sample solidifies.
- **Apparatus Setup:** Place the capillary tube into a melting point apparatus.
- **Heating:** The apparatus is heated at a controlled rate. For a preliminary measurement, a faster heating rate can be used to determine an approximate melting point. For an accurate measurement, the heating rate should be slow (e.g., 1-2 °C per minute) near the expected melting point.
- **Measurement:** The temperature at which the first droplet of liquid appears and the temperature at which the entire solid has melted are recorded to give the melting range. For pure substances, this range should be narrow.

Visualizations: Chemical Processes

The following diagrams, created using the DOT language, illustrate key chemical workflows involving **tetrabutyl titanate**.

Synthesis of Tetrabutyl Titanate

The industrial synthesis of **tetrabutyl titanate** typically involves the reaction of titanium tetrachloride with n-butanol in the presence of a base to neutralize the hydrogen chloride byproduct.^[3]

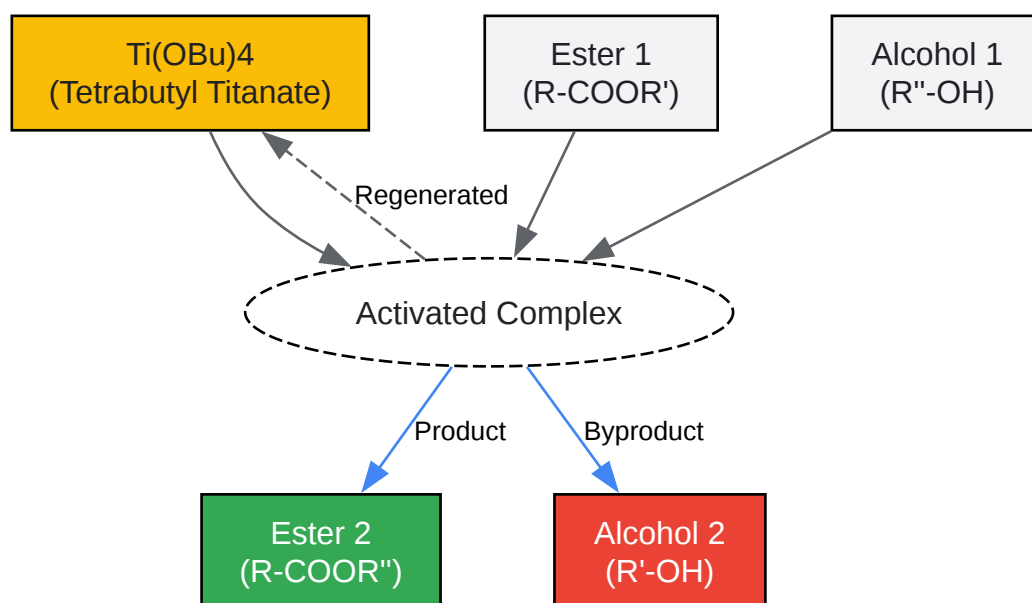


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Synthesis of **Tetrabutyl Titanate**.

Catalyzed Transesterification Reaction

Tetrabutyl titanate is an effective catalyst for transesterification reactions, for example, in the production of polyesters.[13] The mechanism involves the coordination of the ester and alcohol to the titanium center.

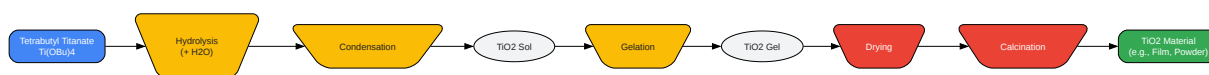


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Tetrabutyl Titanate Catalyzed Transesterification.

Sol-Gel Process for TiO₂ Formation

The sol-gel process is a key application of **tetrabutyl titanate**, allowing for the formation of titanium dioxide materials with controlled structures.[3]



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Sol-Gel Process using **Tetrabutyl Titanate**.**Need Custom Synthesis?**

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References

- 1. uomus.edu.iq [uomus.edu.iq]
- 2. Vacuum Distillation - Remove Volatile Metals - 911Metallurgist [911metallurgist.com]
- 3. TETRA N-BUTYL TITANATE - Ataman Kimya [atamanchemicals.com]
- 4. chem.ucalgary.ca [chem.ucalgary.ca]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. ww2.arb.ca.gov [ww2.arb.ca.gov]
- 7. SSERC | Melting point determination [sserc.org.uk]
- 8. CN105777802A - Refining method of tetrabutyl titanate - Google Patents [patents.google.com]
- 9. thinksrs.com [thinksrs.com]
- 10. Page loading... [wap.guidechem.com]

- 11. experimental chemistry - How to synthesize tetrabutyl titanate from titanium dioxide powder? - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
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